

# An In-depth Technical Guide to the Safe Handling of 1,5-Diacetylindoline

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## Compound of Interest

Compound Name: 1,5-Diacetylindoline

Cat. No.: B094150

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **1,5-Diacetylindoline**, a chemical intermediate used in pharmaceutical research and development. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document compiles and extrapolates information from the known hazards of structurally similar compounds and general best practices for handling substituted indolines in a laboratory setting. The information herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

## Hazard Identification and Classification

Based on available data for analogous compounds, **1,5-Diacetylindoline** is anticipated to present the following hazards. Users should handle this compound with the assumption that it is hazardous. A chemical label for **1,5-Diacetylindoline** indicates it causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup>

GHS Hazard Summary

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	 alt text	Warning	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	 alt text	Warning	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	 alt text	Warning	H335: May cause respiratory irritation.[1]
Acute Toxicity, Oral	4	 alt text	Warning	H302: Harmful if swallowed. (by analogy)

## Precautionary Statements

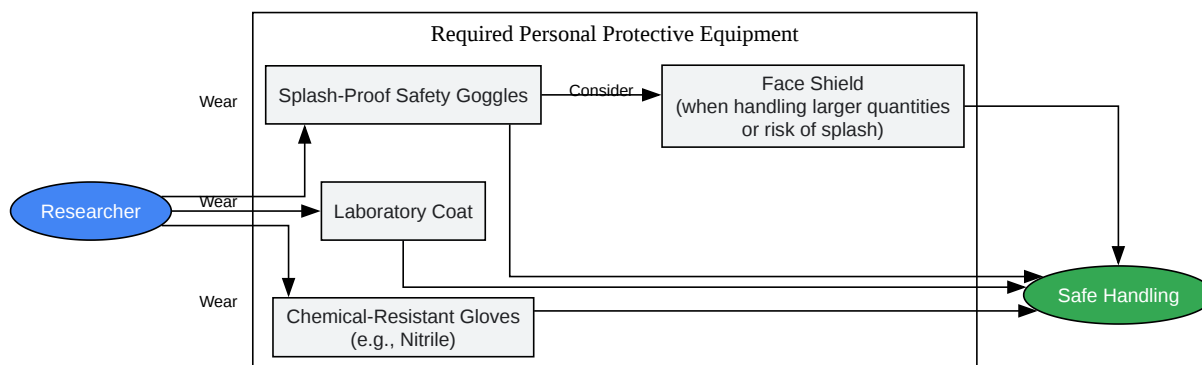
Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.[2]	
P271	Use only outdoors or in a well-ventilated area.[2]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330	Rinse mouth.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	

P337+P313	If eye irritation persists: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P405	Store locked up.[2]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols for Safe Handling

### 2.1 Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **1,5-Diacetylindoline**. The following PPE is recommended as a minimum standard.



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Caption: Recommended Personal Protective Equipment for handling **1,5-Diacetyldoline**.

## 2.2 Engineering Controls

Proper ventilation is crucial to minimize inhalation exposure.

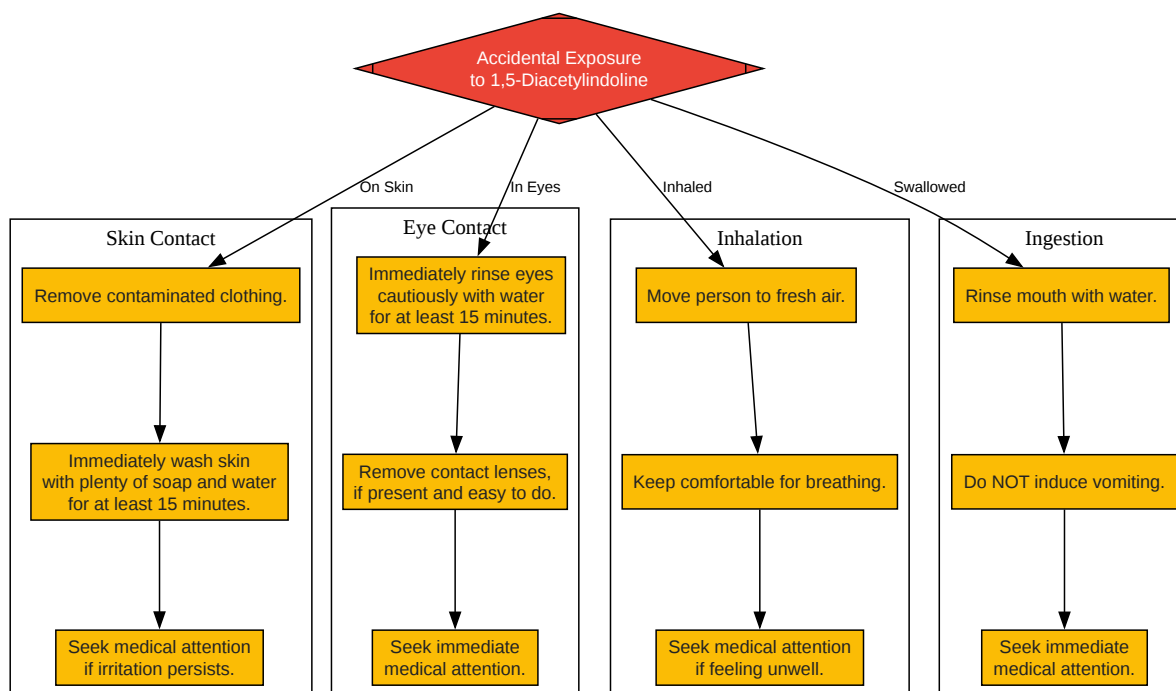
- Fume Hood: All weighing and handling of **1,5-Diacetyldoline** powder should be performed in a certified chemical fume hood.
- Ventilation: Ensure the laboratory has adequate general ventilation. Eyewash stations and safety showers must be readily accessible.[\[2\]](#)[\[3\]](#)

## 2.3 Handling and Storage

- Handling:
  - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
  - Avoid the formation of dust and aerosols.[\[4\]](#)
  - Use spark-proof tools and explosion-proof equipment if necessary.[\[5\]](#)
  - Wash hands thoroughly after handling.[\[2\]](#)
- Storage:
  - Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
  - Store away from strong oxidizing agents and strong acids.[\[4\]](#)
  - Consider storing under an inert atmosphere.[\[2\]](#)

# Emergency Procedures

The following flowchart outlines the initial response to accidental exposures.



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Caption: First aid procedures for exposure to **1,5-Diacetylindoline**.

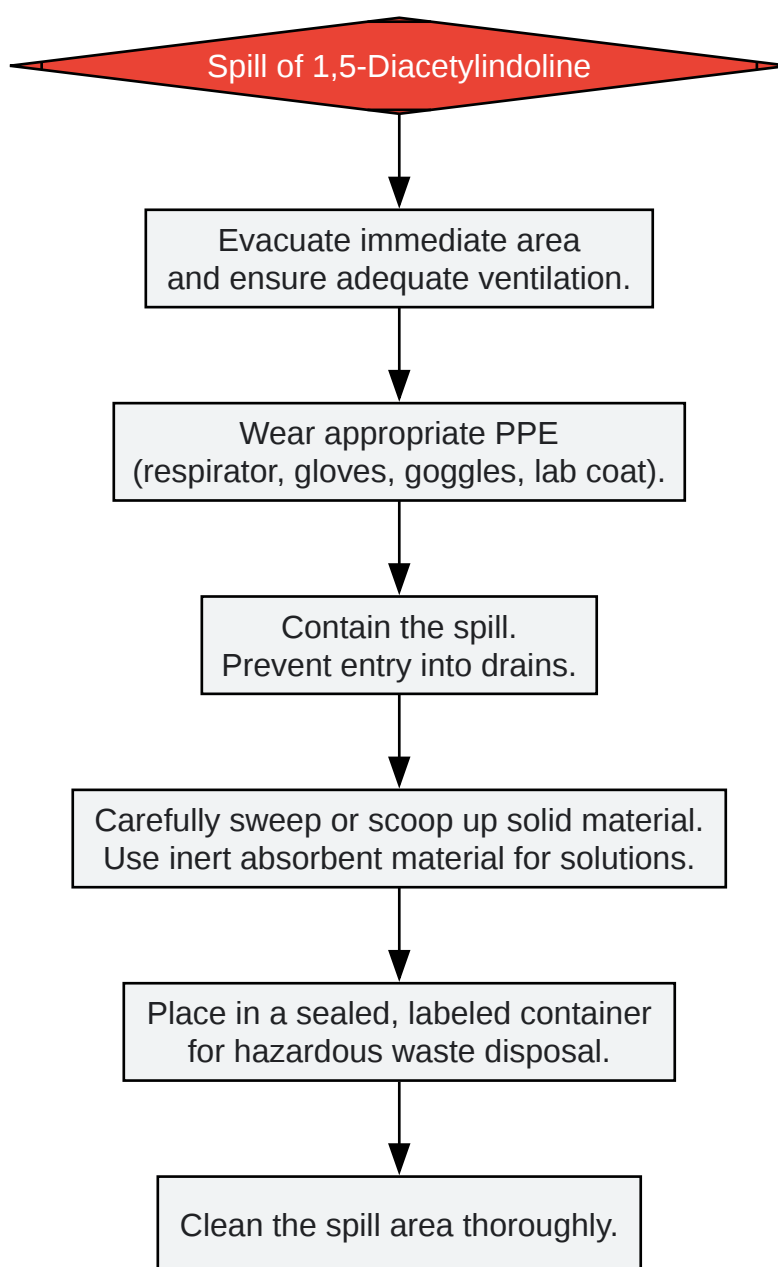
### 3.1 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[4]

- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>) and carbon oxides (CO, CO<sub>2</sub>).<sup>[4][6]</sup>
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[4]</sup>

### 3.2 Accidental Release Measures

The following workflow should be followed in the event of a spill.



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Caption: Workflow for responding to an accidental spill.

## Toxicological and Physical Properties

While specific toxicological data for **1,5-Diacetylindoline** is limited, the following information is based on general knowledge of similar chemical structures.

### Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C12H13NO2	[7]
IUPAC Name	1-(5-acetyl-2,3-dihydroindol-1-yl)ethanone	[7]
CAS Number	16078-35-6	[7]
Appearance	Solid (form may vary)	Assumed
Stability	Stable under normal conditions.	[4]
Incompatibilities	Strong oxidizing agents, strong acids.	[4]
Hazardous Decomposition Products	Carbon monoxide, Carbon dioxide, Nitrogen oxides.	[4][6]

### Toxicological Information (Anticipated)

- Acute Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[1]
- Respiratory Sensitization: May cause respiratory irritation.[1]



- Carcinogenicity: No data available. Not classified as a carcinogen by major regulatory agencies (based on data for similar compounds).
- Germ Cell Mutagenicity: No data available.
- Reproductive Toxicity: No data available.

This technical guide is intended to promote a culture of safety. Always consult your institution's safety officer and the most current regulatory guidelines before handling any chemical.

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